

Experimental protocol for Friedel-Crafts acylation to synthesize 3-Acetylbenzophenone

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Compound of Interest

Compound Name: 3-Acetylbenzophenone

Cat. No.: B1664593

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Application Note: Synthesis of 3-Acetylbenzophenone via Friedel-Crafts Acylation

Introduction

3-Acetylbenzophenone, also known as 1-(3-benzoylphenyl)ethanone, is a key chemical intermediate and a recognized impurity in the synthesis of Ketoprofen, a widely used non-steroidal anti-inflammatory drug (NSAID).^{[1][2][3]} Its controlled synthesis and characterization are therefore crucial for pharmaceutical quality control and drug development. This document provides a detailed experimental protocol for the synthesis of **3-acetylbenzophenone** using the Friedel-Crafts acylation, a cornerstone of organic synthesis for forming carbon-carbon bonds with aromatic rings.^[4]

The chosen synthetic strategy involves the direct Friedel-Crafts benzoylation of acetophenone. In this electrophilic aromatic substitution reaction, the acetyl group on the starting material acts as a meta-director, guiding the incoming benzoyl group to the desired position to form the 3-substituted product. However, the acetyl group is also a deactivating group, which makes the aromatic ring less nucleophilic. This necessitates the use of a stoichiometric amount of a strong Lewis acid catalyst, such as anhydrous aluminum chloride (AlCl_3), and may require elevated temperatures to drive the reaction to completion. Careful control of anhydrous conditions is paramount, as Lewis acid catalysts are extremely sensitive to moisture.

This protocol outlines the necessary reagents, step-by-step procedures for synthesis and purification, and methods for product characterization, providing a comprehensive guide for researchers in organic synthesis and pharmaceutical development.

Quantitative Data and Specifications

All quantitative data for the synthesis and product characterization are summarized in the tables below for clarity and reproducibility.

Table 1: Reagents and Materials

Reagent/Material	Chemical Formula	Molecular Weight (g/mol)	Amount	Molar Equiv.
Acetophenone	C ₈ H ₈ O	120.15	12.0 g (11.6 mL)	1.0
Benzoyl Chloride	C ₇ H ₅ ClO	140.57	15.5 g (12.8 mL)	1.1
Anhydrous Aluminum Chloride	AlCl ₃	133.34	29.3 g	2.2
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	200 mL	-
Hydrochloric Acid (conc.)	HCl	36.46	~50 mL	-
Sodium Bicarbonate (Sat. Sol.)	NaHCO ₃	84.01	~100 mL	-
Anhydrous Magnesium Sulfate	MgSO ₄	120.37	~10 g	-
Crushed Ice	H ₂ O	18.02	~300 g	-

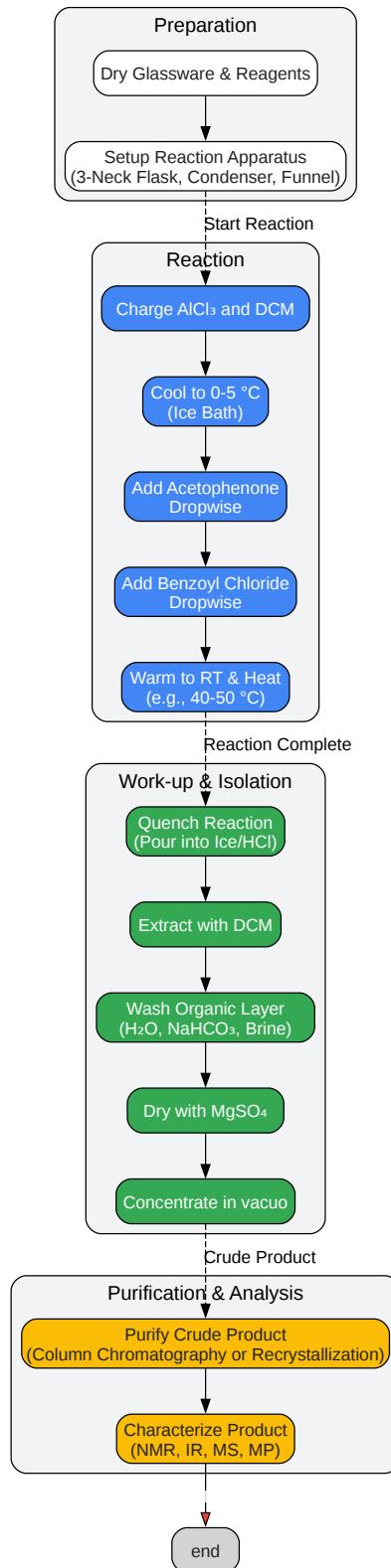
Table 2: Product Characterization - **3-Acetylbenzophenone**

Parameter	Specification
Synonyms	1-(3-benzoylphenyl)ethanone, m-Benzoylacetophenone, Ketoprofen Impurity A
CAS Number	66067-44-5
Molecular Formula	C ₁₅ H ₁₂ O ₂
Molecular Weight	224.25 g/mol
Appearance	White to off-white solid/crystals
Purity (Typical)	>98% (after purification)

Experimental Workflow and Visualization

The overall experimental process from reaction setup to final product analysis is depicted in the following workflow diagram.

Experimental Workflow for 3-Acetylbenzophenone Synthesis

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References

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